

Solubility of 1-(4-isopropoxyphenyl)ethanone in common organic solvents

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Compound of Interest

Compound Name: 1-(4-Isopropoxyphenyl)ethanone

Cat. No.: B1269242

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An In-depth Technical Guide on the Solubility of **1-(4-isopropoxyphenyl)ethanone** in Common Organic Solvents

For the Attention of: Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the solubility characteristics of **1-(4-isopropoxyphenyl)ethanone**, a key chemical intermediate. Due to the limited availability of precise quantitative solubility data in publicly accessible literature, this document focuses on qualitative solubility and outlines a comprehensive experimental protocol for determining quantitative solubility.

Introduction to 1-(4-isopropoxyphenyl)ethanone

1-(4-isopropoxyphenyl)ethanone, also known as 4-isopropoxyacetophenone, is an aromatic ketone. Its chemical structure, featuring a polar ketone group and a moderately nonpolar isopropoxy group attached to a benzene ring, suggests its solubility in a range of organic solvents. The ether functionality may enhance its solubility in various organic media.

Compound Profile:

- Chemical Name: **1-(4-isopropoxyphenyl)ethanone**
- CAS Number: 4074-51-5
- Molecular Formula: C₁₁H₁₄O₂

- Molecular Weight: 178.23 g/mol

Solubility Profile

Precise quantitative solubility data for **1-(4-isopropoxyphenyl)ethanone** in common organic solvents is not readily available in the reviewed literature. However, based on the principles of "like dissolves like" and data for structurally similar compounds, a qualitative solubility profile can be inferred. The presence of both a polar carbonyl group and a larger, nonpolar hydrocarbon backbone suggests miscibility with a variety of organic solvents.

Table 1: Qualitative Solubility of **1-(4-isopropoxyphenyl)ethanone**

Solvent Class	Common Solvents	Expected Qualitative Solubility	Rationale
Polar Protic	Methanol, Ethanol, Isopropanol	Soluble to Moderately Soluble	The isopropoxy and ketone groups can form hydrogen bonds with the hydroxyl groups of the solvents. A structurally similar compound, 1-(4-isopropylphenyl)ethanone, is miscible with ethanol. [1]
Polar Aprotic	Acetone, Ethyl Acetate, Acetonitrile	Soluble	Dipole-dipole interactions between the ketone group of the solute and the polar functional groups of the solvents are expected to lead to good solubility. 1-(4-isopropylphenyl)ethanone is moderately soluble in acetone. [2]
Nonpolar	Toluene, Hexane, Diethyl Ether	Moderately to Sparingly Soluble	The aromatic ring and the isopropoxy group contribute to nonpolar character, allowing for some solubility in nonpolar solvents. However, the polar ketone group may limit high solubility.

Chlorinated

Dichloromethane,
Chloroform

Soluble

These solvents are effective at dissolving a wide range of organic compounds.

Experimental Protocol for Solubility Determination

The following is a detailed methodology for the quantitative determination of the solubility of **1-(4-isopropoxyphenyl)ethanone**, based on the equilibrium solubility method.

3.1. Materials and Equipment

- **1-(4-isopropoxyphenyl)ethanone** (high purity)
- Selected organic solvents (analytical grade)
- Analytical balance
- Thermostatic shaker or water bath
- Centrifuge
- Vials with screw caps
- Volumetric flasks and pipettes
- Syringe filters (e.g., 0.45 µm PTFE)
- High-Performance Liquid Chromatography (HPLC) or Gas Chromatography (GC) system for concentration analysis

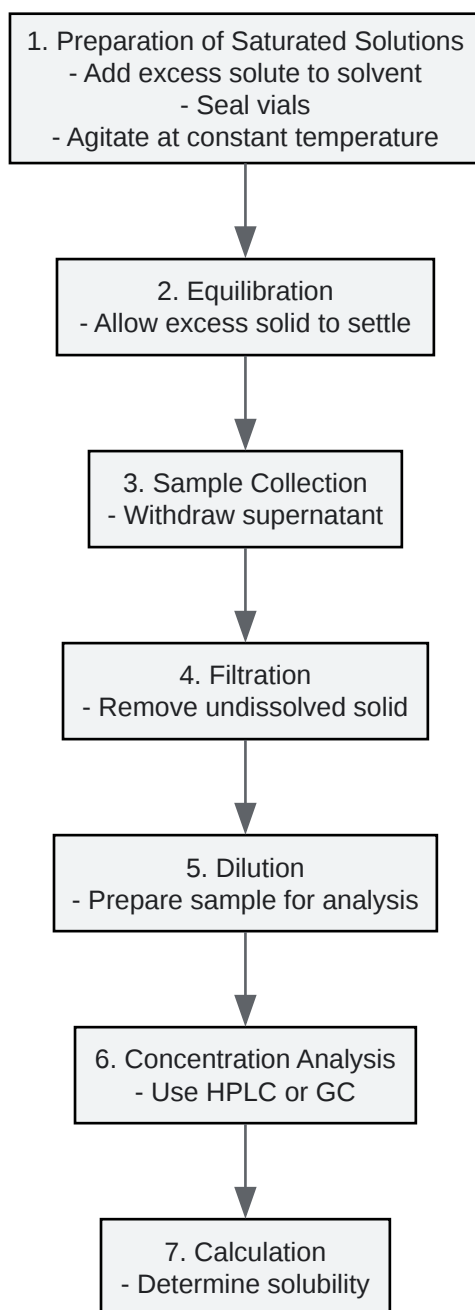
3.2. Procedure

- Preparation of Saturated Solutions:
 - Add an excess amount of **1-(4-isopropoxyphenyl)ethanone** to a series of vials, each containing a known volume of a different organic solvent.

- Seal the vials tightly to prevent solvent evaporation.
- Place the vials in a thermostatic shaker set to a constant temperature (e.g., 25 °C).
- Agitate the mixtures for a predetermined time (e.g., 24-72 hours) to ensure equilibrium is reached.
- Sample Collection and Preparation:
 - After the equilibration period, allow the vials to stand undisturbed for a sufficient time to allow the excess solid to settle.
 - Carefully withdraw a known volume of the supernatant using a pipette.
 - Filter the collected supernatant through a syringe filter to remove any undissolved solid particles.
- Analysis of Solute Concentration:
 - Dilute the filtered solution with a suitable solvent to a concentration within the calibrated range of the analytical instrument.
 - Determine the concentration of **1-(4-isopropoxyphenyl)ethanone** in the diluted solution using a validated HPLC or GC method.
 - Prepare a calibration curve using standard solutions of known concentrations to quantify the amount of dissolved solute.
- Calculation of Solubility:
 - Calculate the solubility of **1-(4-isopropoxyphenyl)ethanone** in each solvent using the determined concentration and the dilution factor.
 - Express the solubility in appropriate units, such as g/100 mL or mol/L.

Visualization of Experimental Workflow

The following diagram illustrates the key steps in the experimental determination of solubility.



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